

High-performance liquid chromatography (HPLC) method for 3-Hexadecanone.

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Application Notes and Protocols for the HPLC Analysis of 3-Hexadecanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique for the separation, identification, and quantification of components in a mixture. This document provides a detailed application note and protocol for the analysis of **3-Hexadecanone**, a long-chain aliphatic ketone, using Reverse-Phase HPLC (RP-HPLC) with UV detection. The described method is suitable for purity assessment, quantitative analysis, and quality control in various research and development settings.

Chromatographic Method

The separation of **3-Hexadecanone** is achieved on a C18 stationary phase with a mobile phase consisting of a mixture of acetonitrile and water. Due to the non-polar nature of **3-Hexadecanone**, a high percentage of organic solvent is required for elution. Detection is performed in the low UV range, as aliphatic ketones lack a strong chromophore.

Chromatographic Conditions



| Parameter | Value |
|---------------------|---|
| Column | C18, 5 μm, 4.6 x 150 mm |
| Mobile Phase | Acetonitrile:Water (85:15, v/v) with 0.1% Phosphoric Acid |
| Flow Rate | 1.0 mL/min |
| Injection Volume | 20 μL |
| Column Temperature | 30°C |
| Detector Wavelength | 210 nm |
| Run Time | 15 minutes |

Experimental Protocols Standard Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of 3-Hexadecanone reference standard into a 10 mL volumetric flask.
- Dissolve the standard in acetonitrile and make up to the mark with the same solvent.
- Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Preparation

- Accurately weigh a quantity of the sample expected to contain approximately 10 mg of 3-Hexadecanone and transfer it to a 10 mL volumetric flask.
- Add approximately 7 mL of acetonitrile and sonicate for 10 minutes to dissolve the analyte.
- Allow the solution to cool to room temperature and then dilute to the mark with acetonitrile.



• Filter the solution through a 0.45 μm syringe filter into an HPLC vial prior to injection.

Method Validation Summary

The following tables provide representative data for the validation of an HPLC method for a non-polar compound, which can be used as a guideline for the validation of the **3- Hexadecanone** method.

Linearity

| Concentration (µg/mL) | Peak Area (arbitrary units) |
|------------------------------|-----------------------------|
| 1 | 15,234 |
| 5 | 76,170 |
| 10 | 152,340 |
| 25 | 380,850 |
| 50 | 761,700 |
| 100 | 1,523,400 |
| Correlation Coefficient (r²) | > 0.999 |

Accuracy (Recovery)

| Spiked Concentration (µg/mL) | Measured Concentration (μg/mL) | Recovery (%) |
|------------------------------|-----------------------------------|--------------|
| 25 | 24.8 | 99.2 |
| 50 | 50.3 | 100.6 |
| 75 | 74.5 | 99.3 |
| Average Recovery (%) | 99.7 | |

Precision (Repeatability)

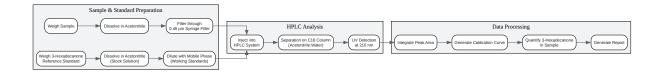


| Sample ID | Peak Area (n=6) | % RSD |
|-------------------|---|--------|
| 50 μg/mL Standard | 761,500, 762,300, 760,900, 763,100, 761,800, 762,500 | < 1.0% |

Sensitivity

| Parameter | Value |
|-------------------------------|------------|
| Limit of Detection (LOD) | ~0.1 μg/mL |
| Limit of Quantification (LOQ) | ~0.3 μg/mL |

Experimental Workflow Diagram



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Caption: Workflow for the HPLC analysis of **3-Hexadecanone**.

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